

In-Depth Technical Guide: 4-Methoxy-2,5-dimethylbenzenesulfonyl chloride

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Compound of Interest

Compound Name: 4-Methoxy-2,5-dimethylbenzenesulfonyl chloride

Cat. No.: B1330946

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CAS Number: 91179-12-3

A Technical Whitepaper for Researchers, Scientists, and Drug Development Professionals

Introduction

4-Methoxy-2,5-dimethylbenzenesulfonyl chloride is a specialized organic compound that holds significance as a versatile reagent and building block in synthetic organic chemistry, particularly in the realms of medicinal chemistry and drug development. Its unique structural features, comprising a reactive sulfonyl chloride moiety and a substituted aromatic ring with methoxy and dimethyl functionalities, make it a valuable tool for the introduction of the 4-methoxy-2,5-dimethylbenzenesulfonyl group into various molecular scaffolds. This functional group can influence the physicochemical properties, such as lipophilicity and metabolic stability, of a parent molecule, and is integral to the synthesis of a diverse range of sulfonamides and sulfonate esters. This guide provides a comprehensive overview of the available technical data, synthetic methodologies, and potential applications of this compound.

Physicochemical and Safety Data

While comprehensive experimental data for **4-Methoxy-2,5-dimethylbenzenesulfonyl chloride** is not extensively documented in publicly available literature, key properties have been reported by various chemical suppliers.

Table 1: Physicochemical Properties of **4-Methoxy-2,5-dimethylbenzenesulfonyl chloride**

Property	Value	Source/Citation
CAS Number	91179-12-3	[1][2]
Molecular Formula	C ₉ H ₁₁ ClO ₃ S	[1][2]
Molecular Weight	234.7 g/mol	[1]
Physical Form	Solid	
Appearance	Off-white to slight yellow solid	
Melting Point	98-99 °C	[3]
Boiling Point	Data not available	
Purity	95% - 98%	

Safety Information:

4-Methoxy-2,5-dimethylbenzenesulfonyl chloride is classified as a hazardous substance and should be handled with appropriate safety precautions in a laboratory setting.

Table 2: Hazard and Precautionary Statements

Category	Code	Statement
Hazard Statements	H314	Causes severe skin burns and eye damage.
H335	May cause respiratory irritation.	
Precautionary Statements	P260	Do not breathe dust/fume/gas/mist/vapors/spray.
P280	Wear protective gloves/protective clothing/eye protection/face protection.	
P301+P330+P331	IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.	
P303+P361+P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	
P310	Immediately call a POISON CENTER or doctor/physician.	

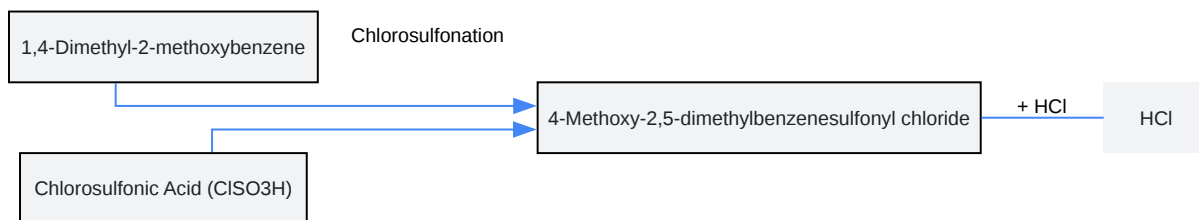
Synthesis and Reactivity

Synthesis

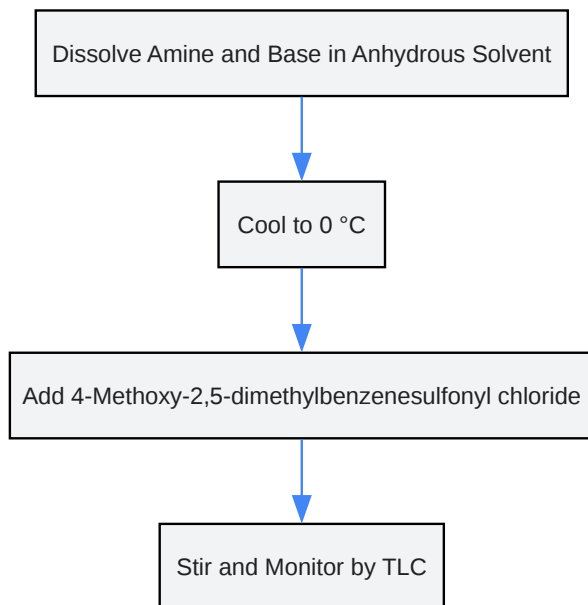
A specific, detailed experimental protocol for the synthesis of **4-Methoxy-2,5-dimethylbenzenesulfonyl chloride** is not readily available in peer-reviewed literature. However, its synthesis can be conceptually approached through the chlorosulfonation of 1,4-

dimethyl-2-methoxybenzene. This electrophilic aromatic substitution reaction is a standard method for the preparation of arylsulfonyl chlorides.

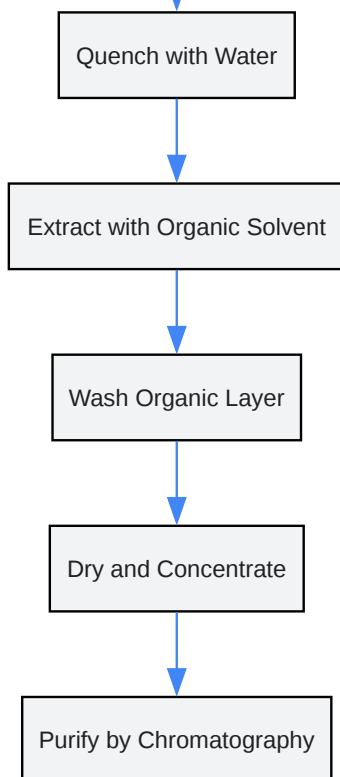
Conceptual Synthetic Pathway:



Reaction



Work-up and Purification

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References

- 1. scbt.com [scbt.com]
- 2. 4-Methoxy-2,5-dimethyl-benzenesulfonyl chloride | CAS 91179-12-3 | Chemical-Suppliers [chemical-suppliers.eu]
- 3. 91179-12-3 Cas No. | 4-Methoxy-2,5-dimethyl-benzenesulfonyl chloride | Matrix Scientific [matrix.staging.1int.co.uk]
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